

Essential Safety and Operational Guide for 4-Bromo-2-methylpyridin-3-amine

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Compound of Interest

Compound Name: 4-Bromo-2-methylpyridin-3-amine

Cat. No.: B141327

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **4-Bromo-2-methylpyridin-3-amine**. Adherence to these procedures is essential for ensuring personal safety and proper disposal.

Chemical Identifier:

- Name: **4-Bromo-2-methylpyridin-3-amine**
- Synonyms: 4-bromo-2-methyl-3-pyridinamine
- CAS Number: 126325-48-2
- Molecular Formula: C₆H₇BrN₂
- Molecular Weight: 187.04 g/mol

Hazard Identification and Personal Protective Equipment

4-Bromo-2-methylpyridin-3-amine is a hazardous chemical that requires careful handling in a well-ventilated area to avoid exposure.^[1] It is crucial to prevent contact with skin and eyes, as well as to avoid the formation and inhalation of dust and aerosols.^[1] Like many aromatic amines, it should be handled with caution due to potential toxicity.^{[2][3]}

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).
Hand Protection	Chemical-impermeable gloves (e.g., nitrile or neoprene rubber).[1][4]
Body Protection	A fully-buttoned lab coat or fire/flame-resistant and impervious clothing.
Respiratory Protection	In case of insufficient ventilation or dust formation, use a full-face respirator.[5]

First Aid Measures

Immediate medical attention is necessary in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration and seek immediate medical attention.[1] Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.[1]
Skin Contact	Immediately remove contaminated clothing.[1] Wash the affected area with soap and plenty of water.[1] Consult a doctor.[1]
Eye Contact	Rinse with pure water for at least 15 minutes and consult a doctor.[1]
Ingestion	Rinse mouth with water.[1] Do not induce vomiting.[1] Never give anything by mouth to an unconscious person.[1] Call a doctor or Poison Control Center immediately.[1]

Handling and Storage

Proper handling and storage are crucial to maintain the chemical's integrity and prevent accidents.

Handling:

- Work in a well-ventilated place, preferably within a certified laboratory chemical fume hood.
[\[1\]](#)[\[4\]](#)
- Wear suitable protective clothing, including gloves and eye protection.
[\[1\]](#)
- Avoid contact with skin and eyes.
[\[1\]](#)
- Prevent the formation of dust and aerosols.
[\[1\]](#)
- Use non-sparking tools to prevent fire from electrostatic discharge.
[\[1\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
[\[1\]](#)[\[4\]](#)
- Keep away from foodstuff containers and incompatible materials.
[\[1\]](#)

Accidental Release and Disposal Plan

In the event of a spill, immediate and appropriate action must be taken to contain and clean up the material safely.

Spill Response:

- Evacuate: Keep people away from and upwind of the spill/leak.
[\[1\]](#)
- Ventilate: Ensure adequate ventilation.
[\[1\]](#)
- Eliminate Ignition Sources: Remove all sources of ignition.
[\[1\]](#) Use spark-proof tools and explosion-proof equipment.
[\[1\]](#)

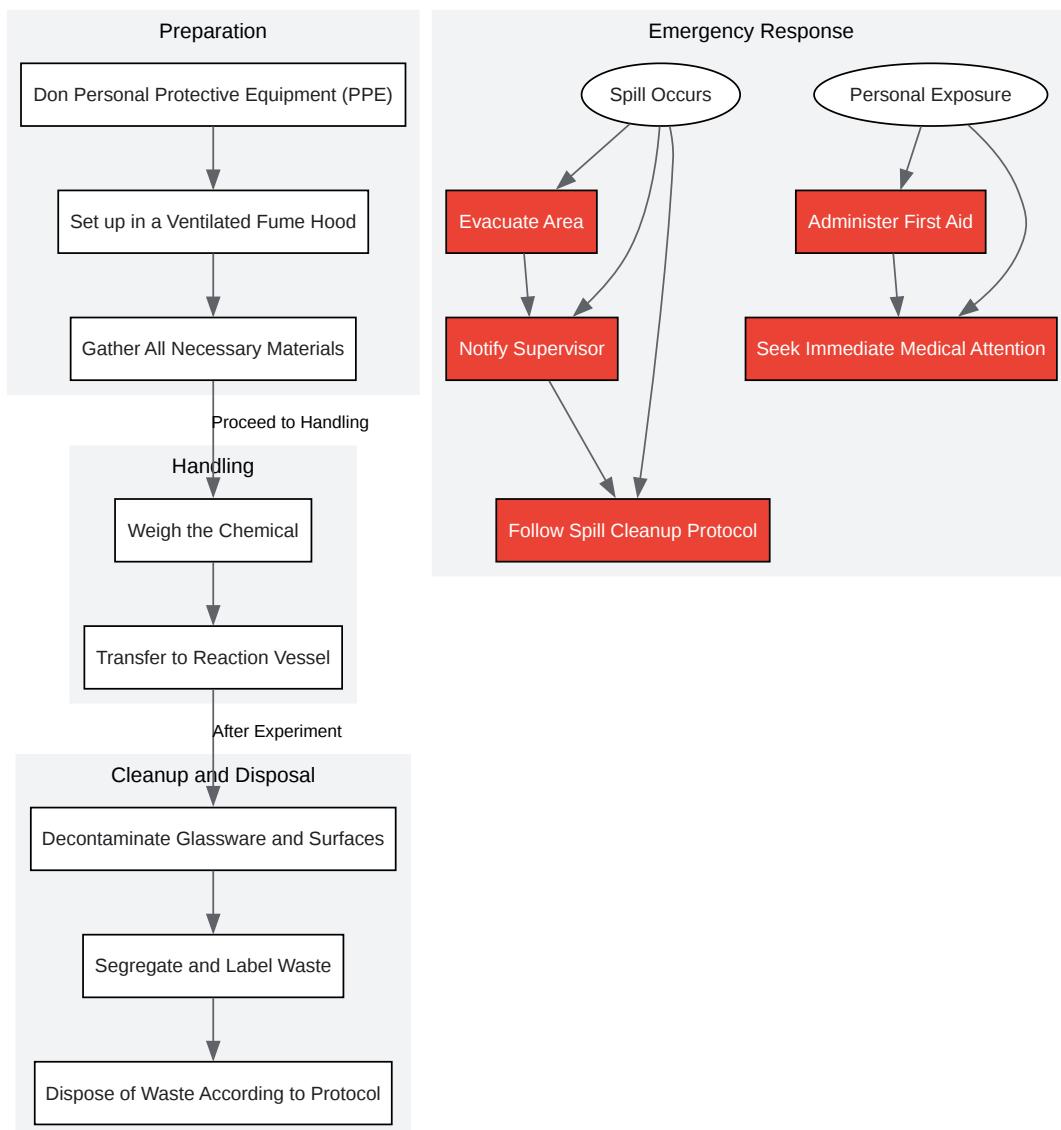
- Containment: Prevent further leakage or spillage if it is safe to do so.[1] Do not let the chemical enter drains.[1]
- Clean-up: Collect the material and arrange for disposal.[1] Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[1]

Disposal:

- Dispose of the chemical and its container in accordance with local, state, and federal regulations.
- The chemical should be kept in suitable, closed containers for disposal.[1]
- Contaminated packaging can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[1] Alternatively, puncture the packaging to make it unusable and dispose of it in a sanitary landfill.[1]

Experimental Workflow for Safe Handling

Workflow for Handling 4-Bromo-2-methylpyridin-3-amine

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